

Preparing Stock and Working Solutions of GSK461364: An Application Note and Protocol

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Compound of Interest

Compound Name: GSK461364

Cat. No.: B529461

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Abstract

This document provides a comprehensive guide for the preparation of stock and working solutions of **GSK461364**, a potent and selective inhibitor of Polo-like kinase 1 (PLK1). Detailed protocols for dissolution, storage, and handling are presented to ensure the integrity and optimal performance of the compound in various experimental settings. This guide is intended for researchers, scientists, and drug development professionals working with this compound.

Introduction to GSK461364

GSK461364 is a small molecule inhibitor that targets Polo-like kinase 1 (PLK1), a key regulator of cell cycle progression, particularly during mitosis.[1][2] It functions as a reversible and ATP-competitive inhibitor with high selectivity for PLK1 over other kinases, including PLK2 and PLK3.[3][4] Inhibition of PLK1 by **GSK461364** leads to mitotic arrest and subsequent apoptosis in cancer cells, making it a compound of significant interest in oncology research and drug development.[5][6] The anti-proliferative effects of **GSK461364** have been observed in a wide range of cancer cell lines, with particular sensitivity noted in p53-deficient tumors.[4][7]

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **GSK461364** is essential for its proper handling and use in experiments.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₈ F ₃ N ₅ O ₂ S	[7]
Molecular Weight	543.6 g/mol	[7]
CAS Number	929095-18-1	[8]
Appearance	Powder	[8]

Solubility Data

The solubility of **GSK461364** in various solvents is a critical factor in the preparation of stock and working solutions. It is important to use fresh, anhydrous solvents, as moisture can reduce the solubility of the compound, particularly in DMSO.[7]

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL (91.98 mM)	[9]
10 mg/mL (18.39 mM)	[7]	
20 mg/mL	[4]	
Ethanol	27 mg/mL (49.66 mM)	[10]
20 mg/mL	[4]	
Water	Insoluble	
DMF	20 mg/mL	[4]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]

Experimental Protocols

Preparation of GSK461364 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **GSK461364** in dimethyl sulfoxide (DMSO).

Materials:

- **GSK461364** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **GSK461364**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 543.6 \text{ g/mol} / 1000 = 5.436 \text{ mg}$
- Weigh the **GSK461364** powder:
 - Carefully weigh out 5.436 mg of **GSK461364** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **GSK461364** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.[\[3\]](#)
- Aliquot and Store:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.[7][8]

Preparation of GSK461364 Working Solutions

Working solutions are typically prepared by diluting the stock solution in cell culture medium or an appropriate buffer.

Materials:

- **GSK461364** stock solution (10 mM in DMSO)
- Sterile cell culture medium or desired buffer
- Sterile tubes
- Calibrated pipettes

Procedure:

- Determine the final desired concentration and volume of the working solution.
- Calculate the volume of stock solution needed using the formula: $M_1V_1 = M_2V_2$
 - M_1 = Concentration of the stock solution (e.g., 10 mM)
 - V_1 = Volume of the stock solution to be added (unknown)
 - M_2 = Desired final concentration of the working solution (e.g., 100 nM)
 - V_2 = Final volume of the working solution (e.g., 1 mL)
- Example Dilution (for a 100 nM working solution):
 - $(10 \text{ mM}) \times V_1 = (100 \text{ nM}) \times (1 \text{ mL})$
 - Convert units to be consistent (10 mM = 10,000,000 nM)

- $(10,000,000 \text{ nM}) \times V_1 = (100 \text{ nM}) \times (1 \text{ mL})$
- $V_1 = (100 \text{ nM} \times 1 \text{ mL}) / 10,000,000 \text{ nM} = 0.00001 \text{ mL} = 0.01 \text{ }\mu\text{L}$
- For practical purposes, it is recommended to perform a serial dilution. For example, first dilute the 10 mM stock to 100 μM , and then dilute the 100 μM solution to 100 nM.
- Prepare the working solution:
 - Add the calculated volume of the **GSK461364** stock solution to the appropriate volume of cell culture medium or buffer.
 - Mix thoroughly by gentle pipetting or inversion.
- Use immediately:
 - It is recommended to use the freshly prepared working solution for experiments.

Storage and Stability

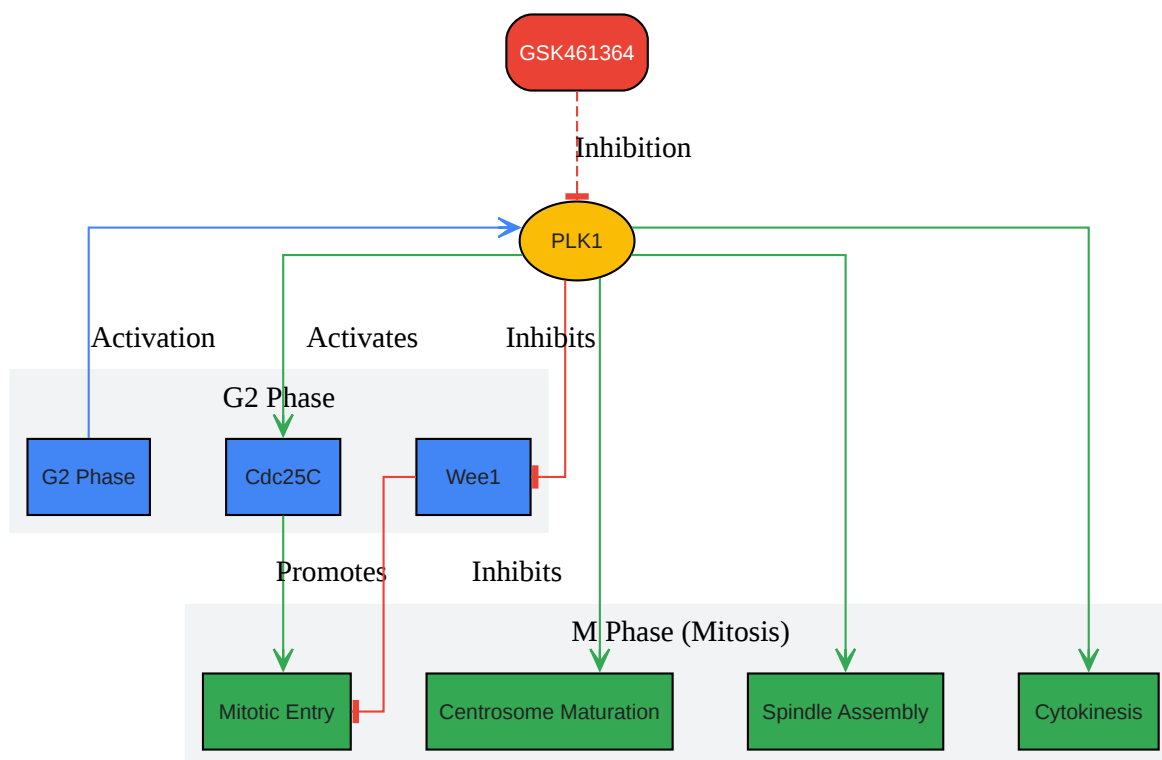
Proper storage is crucial to maintain the activity of **GSK461364**.

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[7]
Stock Solution in DMSO	-80°C	1 year	[7]
-20°C	1 month	[7]	

Note: Avoid repeated freeze-thaw cycles of the stock solution.[7]

Signaling Pathway and Experimental Workflow

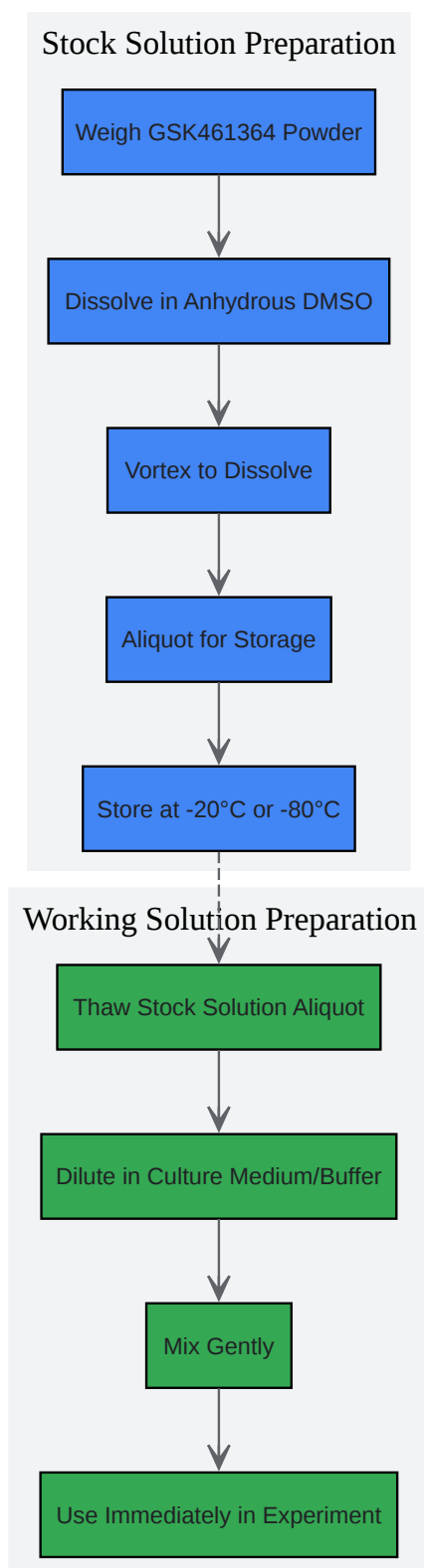
GSK461364 exerts its effect by inhibiting the Polo-like kinase 1 (PLK1) signaling pathway, a critical regulator of mitosis.[11][12] PLK1 is involved in multiple stages of cell division, including centrosome maturation, spindle formation, and cytokinesis.[13][14]



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Caption: PLK1 Signaling Pathway and Inhibition by **GSK461364**.

The following diagram illustrates the general workflow for preparing **GSK461364** stock and working solutions.



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